

# Essential Safety and Operational Protocols for Handling CM398

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## Compound of Interest

Compound Name: CM398

Cat. No.: B10829481

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This document provides immediate and essential safety and logistical information for researchers, scientists, and drug development professionals working with **CM398**. The following procedural guidance outlines the necessary personal protective equipment (PPE), handling protocols, and disposal plans to ensure a safe laboratory environment.

## Chemical and Physical Properties of CM398

**CM398** is a highly selective sigma-2 receptor ligand.<sup>[1]</sup> Understanding its basic properties is crucial for safe handling and storage.

Property	Value
Molecular Formula	C <sub>23</sub> H <sub>29</sub> N <sub>3</sub> O <sub>3</sub>
Molecular Weight	395.50 g/mol
Appearance	Solid Powder
CAS Number	1121931-70-1 <sup>[1]</sup>
Solubility	10 mM in DMSO
Storage (Solid)	-20°C for 12 months, 4°C for 6 months
Storage (in Solvent)	-80°C for 6 months, -20°C for 6 months <sup>[2]</sup>

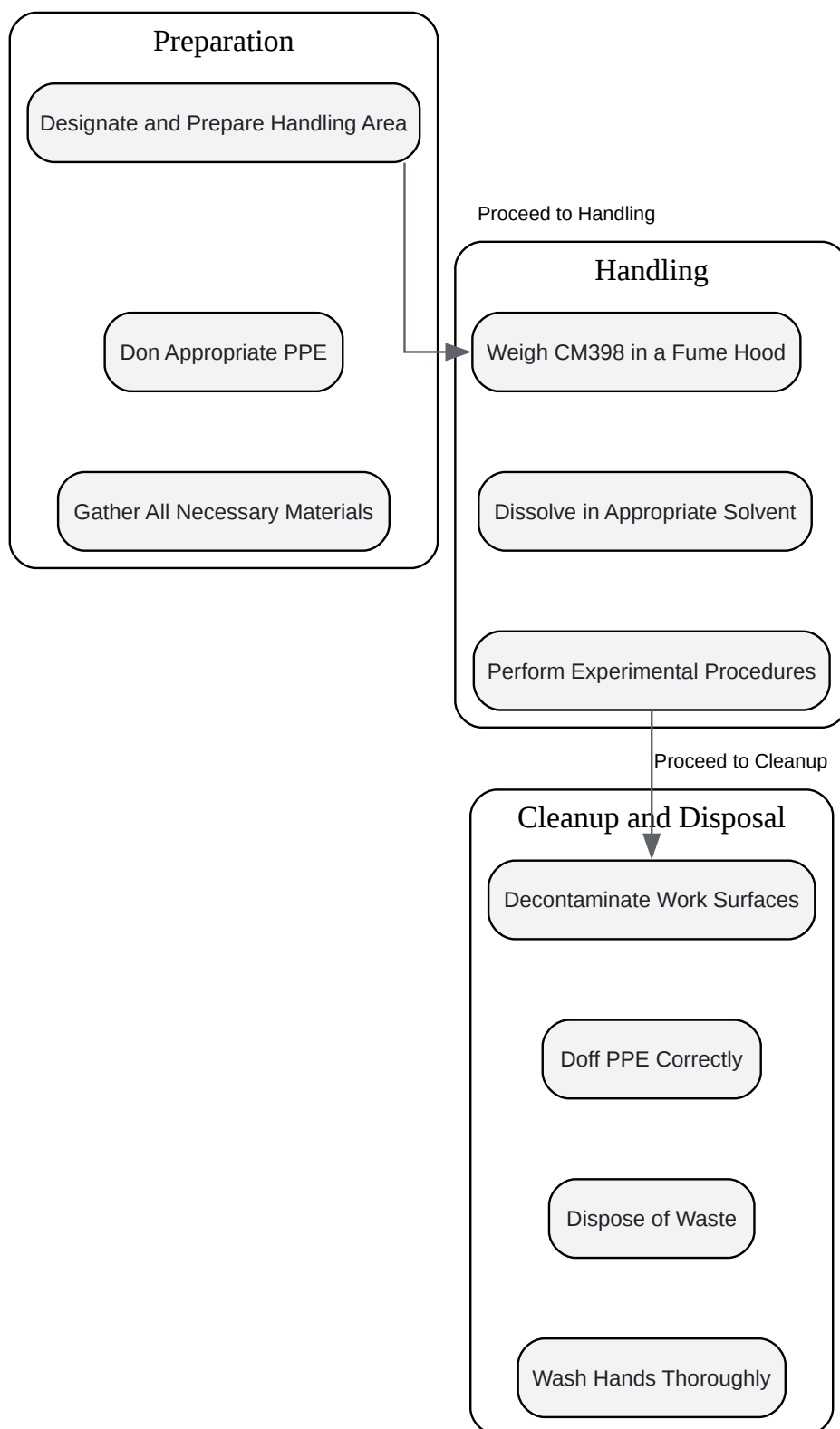
## Personal Protective Equipment (PPE) for Handling CM398

A comprehensive PPE strategy is critical to minimize exposure and ensure personal safety when handling **CM398**. The following table summarizes the required PPE.

Body Part	Required PPE	Specifications and Best Practices
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves for tears or punctures before use. Remove and dispose of gloves immediately after handling CM398 and wash hands thoroughly.
Eyes	Safety glasses with side shields or goggles	Eye protection should be worn at all times in the laboratory to protect against splashes.
Body	Laboratory coat	A buttoned lab coat should be worn to protect skin and clothing from contamination.
Respiratory	Use in a well-ventilated area or chemical fume hood	For procedures that may generate dust or aerosols, a properly functioning chemical fume hood is essential.

## Operational Plan for Handling CM398

A systematic approach to handling **CM398** will minimize the risk of exposure and contamination. The following workflow outlines the key steps for safe handling.



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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. CM-398 (CM398) |  $\sigma$ 2R ligand | Probechem Biochemicals [probechem.com]
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